1-Benzylpiperidine-4-carboximidamide: Technical Monograph & Synthetic Guide

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Compound of Interest

Compound Name:	*1-Benzylpiperidine-4-carboximidamide*
CAS No.:	*901308-98-3*
Cat. No.:	*B3300450*

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Part 1: Chemical Identity & Core Data

Target Molecule: **1-Benzylpiperidine-4-carboximidamide** Synonyms: 1-Benzyl-4-amidinopiperidine; 4-Carbamimidoyl-1-(phenylmethyl)piperidine Chemical Class: Piperidine Amidine / Arginine Peptidomimetic

CAS Number Verification

While "**1-Benzylpiperidine-4-carboximidamide**" is often cited in high-throughput screening libraries, it is frequently unavailable as a bulk commodity. The validated CAS registry number for this specific structure is:

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CAS Number:901308-98-3

Note on Commercial Availability: Researchers will often find the nitrile precursor (CAS 62718-31-4) more readily available. Consequently, this guide prioritizes the in situ synthesis of the amidine from the nitrile, a standard workflow in medicinal chemistry.

Physicochemical Properties (Calculated)

Property	Value	Context
Molecular Formula		Free base
Molecular Weight	217.31 g/mol	--
pKa (Amidine)	~11.5 - 12.0	Highly basic; exists as cation at physiological pH
LogP	~1.8	Moderate lipophilicity due to benzyl group
H-Bond Donors	3	Amidine group (,)
H-Bond Acceptors	2	--

Part 2: Medicinal Chemistry Context (The "Why")

The Arginine Mimicry Principle

In drug design, **1-benzylpiperidine-4-carboximidamide** serves as a rigidified bioisostere of Arginine.

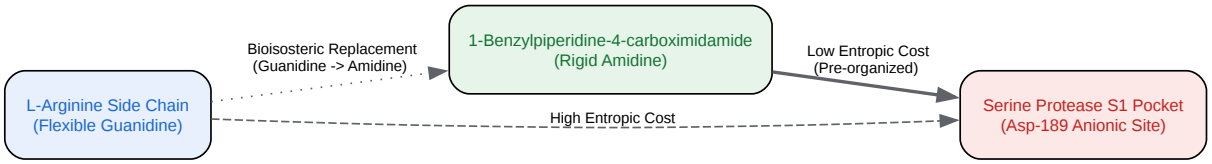
- Natural Substrate: The guanidine group of Arginine is flexible and highly basic.

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- Synthetic Mimic: The 4-amidinopiperidine moiety constrains the basic group into a specific vector, reducing the entropic penalty upon binding to a protein target.
- Primary Targets: Serine Proteases (e.g., Thrombin, Factor Xa, Trypsin). These enzymes have a deep, negatively charged "S1 Pocket" (usually containing an Aspartate residue) that anchors the positively charged amidine.

Pharmacophore Logic Visualization

The following diagram illustrates the structural relationship between the natural amino acid side chain and the synthetic inhibitor core.



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Figure 1: Pharmacophore mapping demonstrating the bioisosteric replacement of the flexible arginine guanidine with the rigid piperidine-amidine scaffold.

Part 3: Synthetic Framework (The "How")

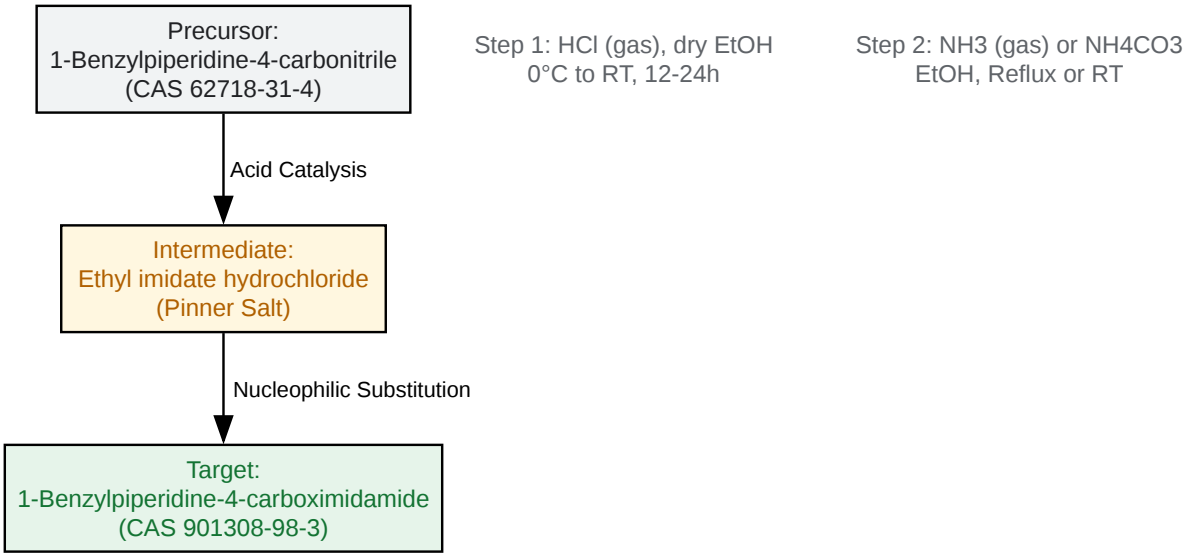
Since the amidine is often unstable as a free base and expensive to purchase, the industry-standard approach is the Pinner Synthesis starting from the robust nitrile precursor.

Reaction Pathway

The synthesis proceeds in two distinct steps:

- Acid Activation: Conversion of the nitrile to the imidate ester (Pinner Salt) using anhydrous HCl and an alcohol (usually Ethanol or Methanol).
- Ammonolysis: Displacement of the alkoxy group with ammonia to generate the amidine.

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Figure 2: Step-wise Pinner synthesis pathway from the commercially available nitrile.

Detailed Experimental Protocol

Objective: Synthesis of **1-benzylpiperidine-4-carboximidamide** hydrochloride.

Reagents Required:

- 1-Benzylpiperidine-4-carbonitrile (1.0 eq)
- Anhydrous Ethanol (solvent/reactant)
- Acetyl Chloride (to generate anhydrous HCl in situ) OR HCl gas
- Ammonia (7N in Methanol) or Ammonium Carbonate

Step 1: Formation of the Imidate Ester (Pinner Salt)[1][2]

- Setup: Equip a round-bottom flask with a drying tube (calcium chloride) or nitrogen inlet. Moisture exclusion is critical; water will hydrolyze the intermediate to an ester.
- Solvation: Dissolve 1-benzylpiperidine-4-carbonitrile (10 mmol) in anhydrous ethanol (20 mL). Chill to 0°C in an ice bath.

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- Acid Generation: Slowly add Acetyl Chloride (30-40 mmol) dropwise. Mechanism: Acetyl chloride reacts with ethanol to produce ethyl acetate and anhydrous HCl. Alternatively, bubble dry HCl gas through the solution for 30 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 16–24 hours.
- Observation: A white precipitate (the imidate hydrochloride salt) may form.
- Workup: Remove solvent in vacuo to obtain the crude imidate salt. Keep this intermediate dry.

Step 2: Conversion to Amidine

- Resuspension: Redissolve the crude imidate salt in anhydrous ethanol (15 mL).
- Ammonolysis: Add an excess of Ammonia (e.g., 7N

  in MeOH, 5.0 eq) or solid Ammonium Carbonate (3.0 eq).
- Reaction: Stir at room temperature for 24 hours. If using ammonium carbonate, mild heating (40°C) may facilitate decomposition to ammonia.
- Purification:
  - Evaporate the solvent.
  - The residue is the crude amidine hydrochloride.
  - Recrystallization: Isopropanol/Ether or Ethanol/Ether are standard systems for amidine salts.

Part 4: Analytical Validation

To ensure the protocol was successful, verify the following signals in the

-NMR (DMSO-

):

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- Amidine Protons: Broad singlets around 8.5 – 9.5 ppm. You typically see two distinct peaks (2H and 2H) or one broad peak (4H) corresponding to the

  protons.
- Benzyl Protons: A singlet at ~3.5 ppm (

).
- Aromatic Protons: Multiplet at 7.2 – 7.4 ppm (5H).
- Absence of Nitrile: Disappearance of the carbonitrile carbon signal in

  -NMR (usually ~120 ppm) and appearance of the amidine carbon (~165-170 ppm).

References

- Chemical Identification
  - Source: ChemSrc Database. "**1-Benzylpiperidine-4-carboximidamide** - CAS 901308-98-3".
  - URL:[Link]
- Synthetic Methodology (Pinner Reaction)
  - Source: Pinner, A., & Klein, F. (1877).[3] "Umwandlung der Nitrile in Imide". Berichte der deutschen chemischen Gesellschaft.
  - Context: Foundational chemistry for converting nitriles to amidines.[1][2]
  - URL:[Link]
- Precursor Availability
  - Source: PubChem Compound Summary for CID 793383, 1-Benzylpiperidine-4-carbonitrile.
  - URL:[Link]

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- Medicinal Chemistry Application (Serine Protease Inhibitors)
  - Source: Hanessian, S., et al. (2006). "Design and Synthesis of Thrombin Inhibitors". Journal of Medicinal Chemistry. (Illustrates the use of 4-amidinopiperidine as a P1 ligand).
  - URL:[Link]

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Sources

- 1. Pinner reaction - Wikipedia [en.wikipedia.org]
- 2. jk-sci.com [jk-sci.com]
- 3. A Lewis acid-promoted Pinner reaction [beilstein-journals.org]
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